

Technical Support Center: Overcoming Poor Solubility of 2-Amino-5-nitrothiazole

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Compound of Interest

Compound Name: 2-Amino-5-nitrothiazole

Cat. No.: B118965

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address the challenges associated with the poor solubility of **2-Amino-5-nitrothiazole** (CAS: 121-66-4) in chemical reactions.

Frequently Asked Questions (FAQs)

Q1: What is **2-Amino-5-nitrothiazole** and why is its solubility a concern?

A1: **2-Amino-5-nitrothiazole** is a greenish-yellow to orange-yellow crystalline powder.^{[1][2]} It is a vital intermediate in the synthesis of various pharmaceuticals, including antiprotozoal and antimicrobial drugs like nitazoxanide, as well as in the production of agrochemicals and azo dyes.^{[3][4][5]} Its poor solubility in water and many common organic solvents can lead to low reaction yields, difficult purification processes, and challenges in formulation for biological assays.

Q2: What are the known solubility characteristics of **2-Amino-5-nitrothiazole**?

A2: **2-Amino-5-nitrothiazole** is generally described as sparingly soluble in water and more soluble in some polar organic solvents.^[3] It is almost insoluble in chloroform.^{[2][6]} It is soluble in dilute mineral acids and hot water.^{[2][3]} For specific quantitative data, please refer to the solubility table in the Troubleshooting Guide.

Q3: Can pH be adjusted to improve the solubility of **2-Amino-5-nitrothiazole**?

A3: Yes, the solubility of **2-Amino-5-nitrothiazole** can be pH-dependent.[7] The presence of the amino group means that in acidic conditions, the molecule can be protonated to form a more polar, and thus more water-soluble, salt.[8] It is soluble in dilute mineral acids.[2]

Q4: Are there any known safety hazards associated with handling **2-Amino-5-nitrothiazole**, especially during solubility enhancement procedures?

A4: Yes, **2-Amino-5-nitrothiazole** may be harmful by ingestion, inhalation, or skin absorption and may cause irritation.[9] When heated to decomposition, it emits very toxic fumes of nitrogen oxides (NOx) and sulfur oxides (SOx).[1] It is incompatible with strong oxidizing agents, strong acids (like nitric and sulfuric acid), acid chlorides, and acid anhydrides.[3][4][9] Always consult the Safety Data Sheet (SDS) and use appropriate personal protective equipment (PPE) when handling this compound.

Troubleshooting Guide

This section addresses specific issues you may encounter during your experiments in a question-and-answer format.

Issue 1: My **2-Amino-5-nitrothiazole** is not dissolving sufficiently in my reaction solvent.

Answer: This is a common issue. The choice of solvent is critical. Refer to the solubility data below. If a single solvent is not effective, a co-solvent system is a primary strategy to explore.

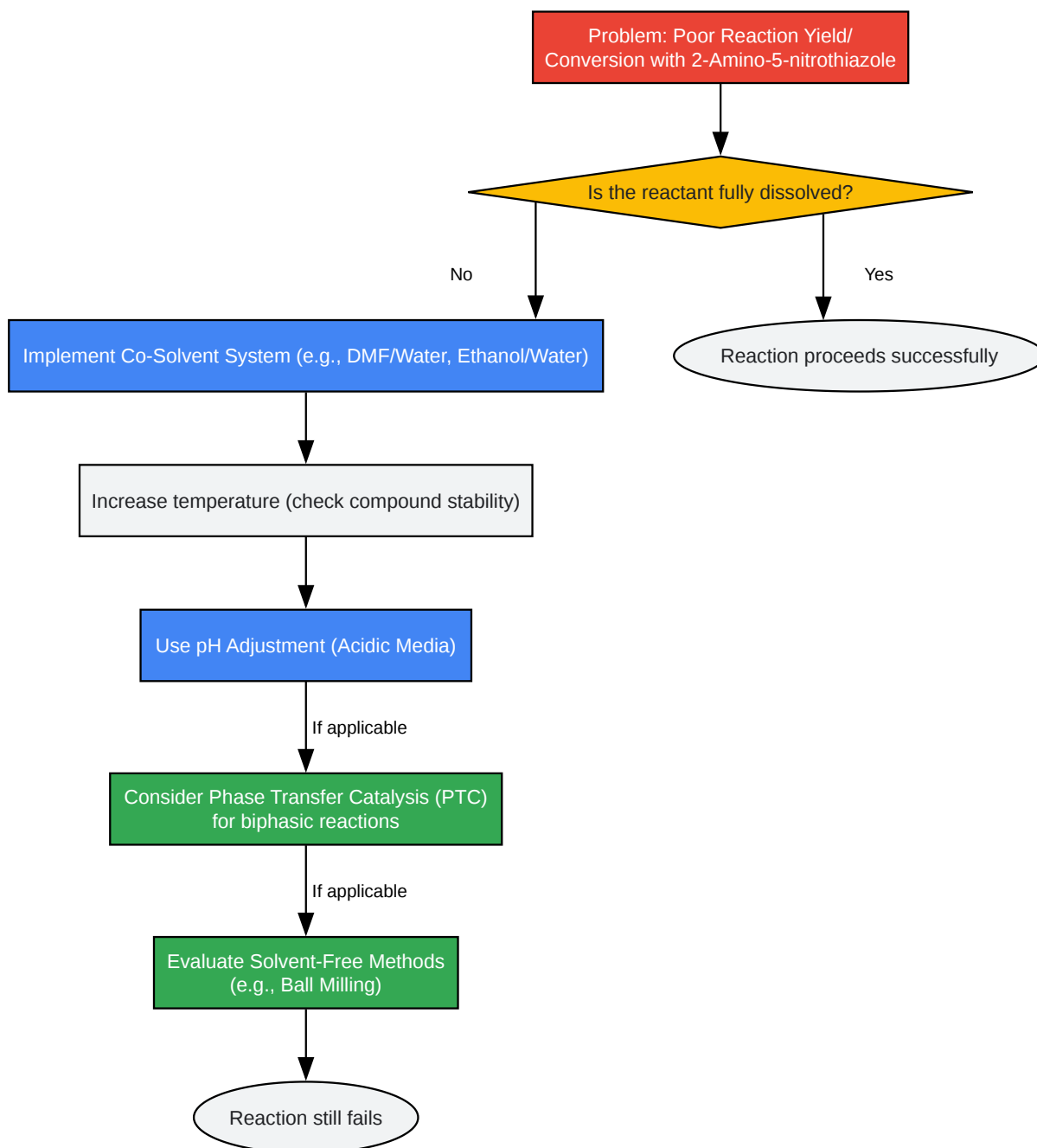
Data Presentation: Solubility of 2-Amino-5-nitrothiazole

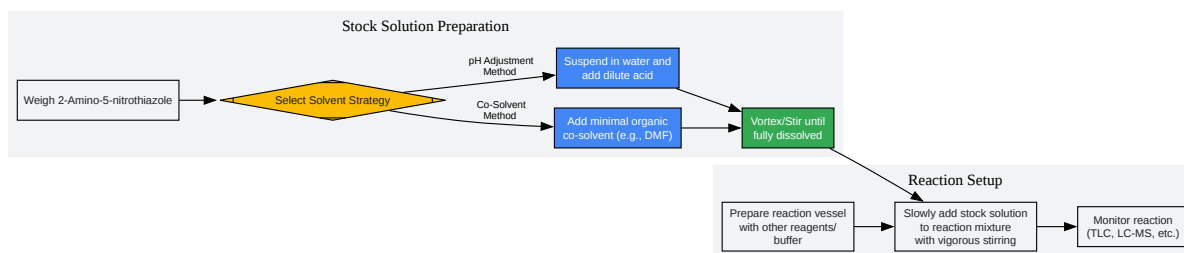
Solvent	Solubility	Temperature
Water	Very sparingly soluble; less than 1 mg/mL[1][2][9]	20 °C (68 °F)[1]
95% Ethanol	1 g / 150 g[2][6]	20 °C[6]
Diethyl Ether	1 g / 250 g[2][6]	20 °C[6]
Chloroform	Insoluble / Almost insoluble[2][6]	-
Dimethylformamide (DMF)	More soluble[3]	Room Temperature[3]
Dilute Mineral Acids	Soluble[2]	-
Propylene Glycol	A 15% stock solution can be prepared[2]	-

Issue 2: A co-solvent system improved solubility, but my reaction is still sluggish or incomplete.

Answer: Even with improved solubility, the reactant may not be sufficiently available for the reaction. In this case, consider techniques that enhance reactivity in heterogeneous or low-solubility conditions.

Logical Troubleshooting Workflow





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